

# 3,4-Diethoxybenzaldehyde: A Versatile Starting Material in Modern Organic Synthesis

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## Compound of Interest

Compound Name: 3,4-Diethoxybenzaldehyde

Cat. No.: B1346580

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## Introduction

**3,4-Diethoxybenzaldehyde** is an aromatic aldehyde that serves as a valuable and versatile building block in organic synthesis. Structurally similar to the widely used 3,4-dimethoxybenzaldehyde (veratraldehyde), it features two ethoxy groups on the benzene ring, which can influence the lipophilicity and steric properties of synthesized molecules. This characteristic makes it a key intermediate in the development of complex molecular architectures, particularly for pharmaceutical and fine chemical applications. Its aldehyde functional group is highly reactive, participating in a wide array of chemical transformations to construct diverse scaffolds, most notably isoquinoline alkaloids and other heterocyclic systems.

## Physicochemical and Spectroscopic Properties

Accurate identification and characterization are paramount in chemical synthesis. The properties of **3,4-diethoxybenzaldehyde** are summarized below.

Table 1: Physicochemical Properties of **3,4-Diethoxybenzaldehyde**

Property	Value	Reference
CAS Number	2029-94-9	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	[1][3]
Molecular Weight	194.23 g/mol	[1]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid	
Boiling Point	293-294 °C	
Density	1.097 g/mL at 25 °C	
Refractive Index (n <sub>20/D</sub> )	1.5570	
InChIKey	SSTRYEXQYQGGAS-UHFFFAOYSA-N	[3][4]

Table 2: Spectroscopic Data for **3,4-Diethoxybenzaldehyde**

Spectrum Type	Key Peaks/Shifts	Reference
Mass Spectrometry (EI)	m/z: 194 (M+), 165, 137, 109	[1][3]
<sup>1</sup> H NMR	Data not explicitly found in search results.	
<sup>13</sup> C NMR	Data not explicitly found in search results.	
IR Spectrum	Data available but specific peaks not detailed in search results.	[3][4]

## Core Synthetic Applications and Methodologies

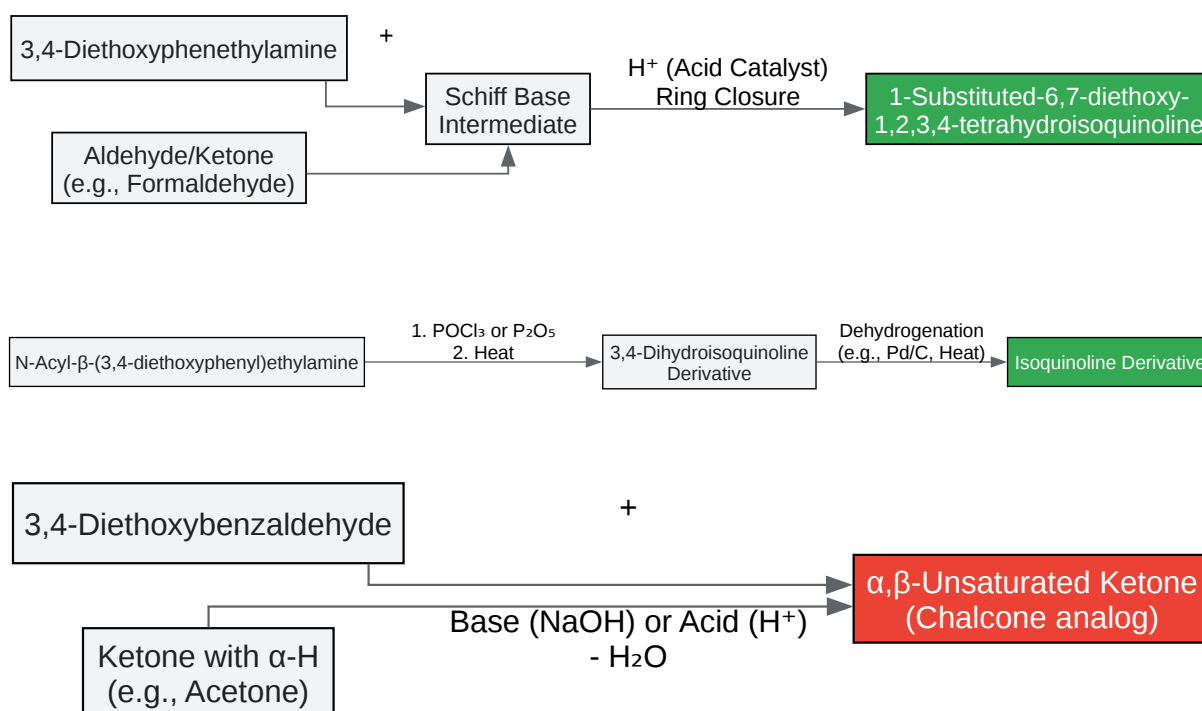
**3,4-Diethoxybenzaldehyde** is a precursor in several critical carbon-carbon and carbon-nitrogen bond-forming reactions. Its application is particularly notable in the synthesis of

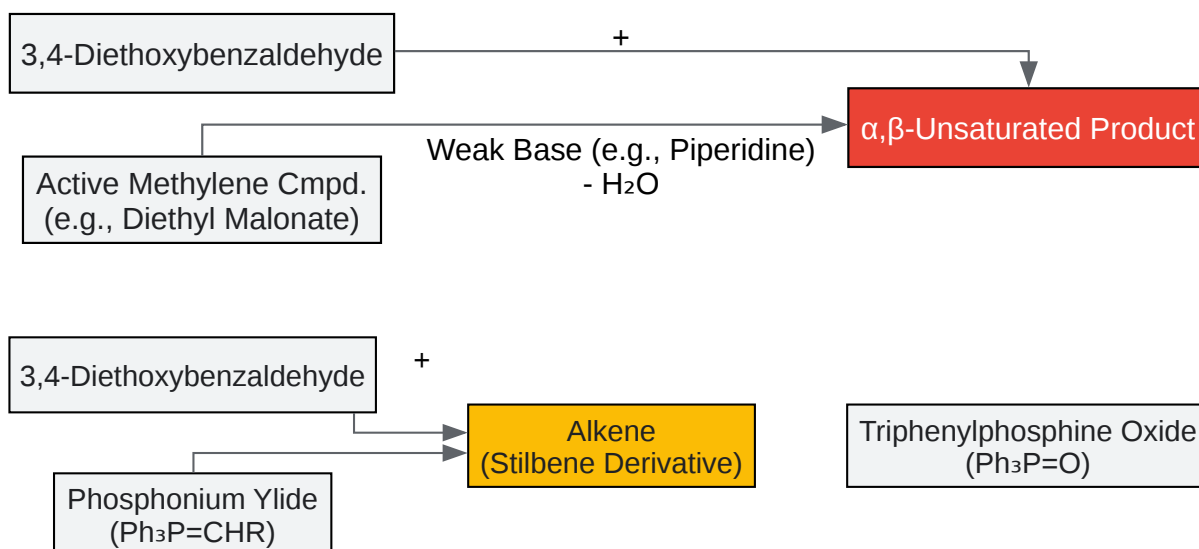
heterocyclic compounds analogous to naturally occurring alkaloids.

## Synthesis of Isoquinoline Scaffolds

The isoquinoline core is a privileged scaffold in medicinal chemistry, present in numerous alkaloids like papaverine.[5] Syntheses often involve the cyclization of a  $\beta$ -phenylethylamine derivative. **3,4-Diethoxybenzaldehyde** can be used to construct analogs of these important molecules.

The Pictet-Spengler reaction condenses a  $\beta$ -arylethylamine with an aldehyde or ketone, followed by an acid-catalyzed cyclization to yield a tetrahydroisoquinoline.[5][6] Using a dopamine analog, this method provides a direct route to substituted tetrahydroisoquinolines.





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